The Crystal and Molecular Architecture of (16)Annulene: A Technical Guide

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Compound of Interest

Compound Name:	*(16)Annulene*
CAS No.:	*3332-38-5*
Cat. No.:	*B15495572*

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Abstract

(16)Annulene, a member of the [4n]annulene series, presents a fascinating case study in the interplay of cyclic conjugation, aromaticity, and molecular geometry. This technical guide provides an in-depth analysis of the crystal and molecular structure of **(16)annulene**, consolidating crystallographic data, molecular parameters, and conformational dynamics. Detailed experimental methodologies for its synthesis and structural characterization are presented, aiming to equip researchers with a comprehensive understanding of this non-aromatic, macrocyclic hydrocarbon.

Introduction

Annulenes, or monocyclic hydrocarbons with alternating single and double bonds, have been central to the development of theories on aromaticity and anti-aromaticity. According to Hückel's rule, planar, monocyclic, fully conjugated systems with (4n+2) π-electrons exhibit aromatic character, while those with 4n π-electrons are predicted to be anti-aromatic. **(16)Annulene**, with its 16 π-electrons, falls into the latter category. However, rather than

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adopting a destabilized planar anti-aromatic conformation, it circumvents this by distorting its geometry, resulting in a non-planar, non-aromatic structure.[1] This guide delves into the precise three-dimensional arrangement of atoms in the crystalline state, providing a foundational understanding of its chemical and physical properties.

Crystal Structure of (16)Annulene

The crystal structure of **(16)annulene** has been determined by X-ray diffraction, revealing a non-planar molecule with significant bond length alternation.[2] The crystallographic data provides a precise map of the atomic coordinates within the unit cell, offering insights into the packing forces and intermolecular interactions in the solid state.

Crystallographic Data

The crystal structure of **(16)annulene** was determined at room temperature and at 4°C, with the room temperature data being more commonly cited.[2] The compound crystallizes in the monoclinic space group $P2_1/c$.[2]

Crystallographic Parameter	Value[2]
Formula	$C_{16}H_{16}$
Molecular Weight	208.30 g/mol
Crystal System	Monoclinic
Space Group	$P2_1/c$
a	8.779 Å
b	8.152 Å
c	18.643 Å
β	109° 30'
Volume	1257.6 $Å^3$
Z	4

Molecular Structure and Geometry

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The molecular structure of **(16)annulene** is characterized by its non-planar conformation, which allows it to avoid the anti-aromatic destabilization associated with a planar 16 π-electron system.[1] This deviation from planarity is a key feature of its structure.

Bond Lengths and Angles

A defining characteristic of the **(16)annulene** molecule is the pronounced alternation of single and double bond lengths, which is indicative of a lack of significant electronic delocalization.[2] The double bonds are a mix of cis and trans geometries, and the single bonds are alternately trans and gauche.[2]

Parameter	Value[2]
Average C=C Bond Length	1.333 Å
Average C-C Bond Length	1.454 Å
Average Torsion Angle (gauche)	41°

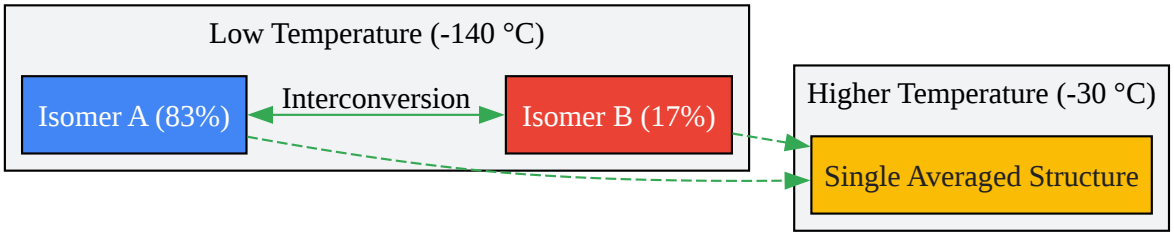
The molecule possesses non-crystallographic S_4 symmetry, contributing to its relatively flat overall shape despite the non-planar arrangement of the carbon ring.[2]

Caption: Molecular Structure of **(16)Annulene**.

Conformational Dynamics

(16)Annulene is not a static molecule but exists as a mixture of rapidly interconverting conformational isomers, particularly at higher temperatures. At -140 °C, two distinct isomers are observed in an 83:17 ratio.[3] However, at -30 °C, the ^1H NMR spectrum shows only a single sharp signal, indicating that the conformational changes and bond shifts are rapid on the NMR timescale.[3]

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Caption: Conformational Dynamics of **(16)Annulene**.

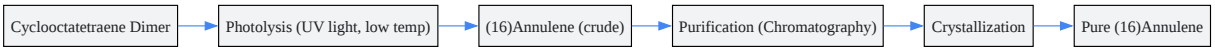
Experimental Protocols

Synthesis of (16)Annulene

The synthesis of **(16)annulene** is most notably achieved through the photolysis of the dimer of cyclooctatetraene.[3]

Reaction: 2 C_8H_8 (cyclooctatetraene) → $(C_8H_8)_2$ (dimer) → $C_{16}H_{16}$ (**(16)annulene**)

Detailed Protocol: A solution of the syn-dimer of cyclooctatetraene in a suitable solvent (e.g., hexane) is irradiated with a UV light source (e.g., a medium-pressure mercury lamp) at low temperature (typically below 0 °C). The progress of the reaction can be monitored by techniques such as thin-layer chromatography or NMR spectroscopy. After the reaction is complete, the solvent is removed under reduced pressure, and the resulting crude product is purified by column chromatography on silica gel or alumina, followed by crystallization.



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Caption: Synthesis Workflow for **(16)Annulene**.

Crystallization

Single crystals of **(16)annulene** suitable for X-ray diffraction can be obtained by slow evaporation of a solution of the purified compound.

Protocol: A saturated solution of **(16)annulene** in a suitable solvent or solvent mixture (e.g., hexane, ethanol) is prepared. The solution is filtered to remove any particulate matter and then allowed to stand undisturbed in a loosely covered container at a constant, cool temperature. Slow evaporation of the solvent over several days to weeks typically yields well-formed crystals.

X-ray Crystallography

The determination of the crystal structure of **(16)annulene** involves single-crystal X-ray diffraction.

Protocol: A suitable single crystal is mounted on a goniometer. The crystal is then placed in a stream of cold nitrogen gas to minimize thermal motion. X-ray data are collected using a diffractometer equipped with a suitable X-ray source (e.g., Mo Kα or Cu Kα radiation). The diffraction data are processed to determine the unit cell parameters and space group. The structure is then solved using direct methods and refined by full-matrix least-squares procedures.[2]

NMR Spectroscopy

^{1}H NMR spectroscopy is a crucial tool for characterizing **(16)annulene** and studying its dynamic behavior.

Protocol: ^{1}H NMR spectra are recorded on a high-field NMR spectrometer. For low-temperature studies, the sample is dissolved in a suitable deuterated solvent that remains liquid at the desired temperature (e.g., deuterated tetrahydrofuran or deuterated chloroform). The temperature of the NMR probe is carefully controlled. The observation of a single peak at higher temperatures and the resolution into multiple signals at lower temperatures provides evidence for the conformational mobility of the molecule.[3]

Conclusion

The crystal and molecular structure of **(16)annulene** provides a compelling example of how a [4n]annulene avoids anti-aromaticity through non-planar distortion. The detailed

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crystallographic data reveals a molecule with distinct single and double bonds, confirming its non-aromatic character. The dynamic behavior observed in solution highlights the conformational flexibility of this 16-membered ring. The experimental protocols outlined in this guide provide a framework for the synthesis, purification, and detailed structural analysis of this important macrocyclic hydrocarbon, serving as a valuable resource for researchers in the fields of organic chemistry, materials science, and drug development.

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